

Applications of Strontium Carbide in Materials Science: Detailed Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Strontium carbide*

CAS No.: 12071-29-3

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Introduction

Strontium carbide (SrC_2), a salt-like carbide with a tetragonal crystal structure, serves as a reactive and versatile precursor in materials science.[1] Its high melting point of over 1700°C and its reactivity, particularly its decomposition in the presence of water to produce acetylene, make it a valuable reagent in specific synthetic applications.[1] While its applications are not as widespread as some other carbides, its utility in the synthesis of other difficult-to-produce transition metal carbides through solid-state metathesis reactions is a notable area of interest for materials scientists. This document provides detailed application notes and experimental protocols for the use of **strontium carbide** in materials synthesis.

Physicochemical Properties of Strontium Carbide

A summary of the key physicochemical properties of **strontium carbide** is presented in the table below.

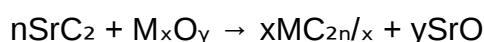
Property	Value	Reference
Molecular Formula	SrC ₂	[1]
Molecular Weight	111.644 g/mol	[1]
Appearance	Black, tetragonal crystals	[1]
Density	3.19 g/cc	[1]
Melting Point	> 1700°C	[1]
Solubility	Decomposes in water	[1]

Key Application: Solid-State Metathesis for the Synthesis of Transition Metal Carbides

Strontium carbide is a key reagent in solid-state metathesis (SSM) reactions for the production of various transition metal carbides.[1][2] This method offers a pathway to synthesize carbides that are often difficult to produce by other means.[1] The general principle involves the reaction of **strontium carbide** with a transition metal oxide at high temperatures. The reaction yields the desired transition metal carbide and strontium oxide as a byproduct, which can be easily removed by washing.

General Reaction

The general chemical equation for this process is:



where M represents a transition metal.

Application Note: Synthesis of Various Transition Metal Carbides

Solid-state metathesis reactions using **strontium carbide** have been successfully employed to synthesize a range of transition metal carbides. The reaction is typically carried out at high temperatures in an inert atmosphere.

Transition Metal Oxide	Resulting Carbide	Reaction Temperature	Reaction Time	Yield	Reference
V ₂ O ₃	V ₈ C ₇	1000°C	12 h	ca. 90%	[1]
Nb ₂ O ₅	NbC	1000°C	12 h	ca. 90%	[1]
Ta ₂ O ₅	TaC	1000°C	12 h	ca. 90%	[1]
MoO ₃	Mo ₂ C	1000°C	12 h	ca. 90%	[1]
WO ₃	WC	1000°C	12 h	ca. 90%	[1]

Experimental Protocol: Synthesis of Niobium Carbide (NbC) via Solid-State Metathesis

This protocol describes the synthesis of niobium carbide (NbC) from niobium pentoxide (Nb₂O₅) and **strontium carbide** (SrC₂).

Materials:

- Niobium pentoxide (Nb₂O₅), high purity powder
- **Strontium carbide** (SrC₂), powder
- Argon gas (high purity)
- Hydrochloric acid (HCl), dilute solution
- Distilled water
- Ethanol

Equipment:

- Glove box with an inert atmosphere
- Tube furnace capable of reaching at least 1000°C

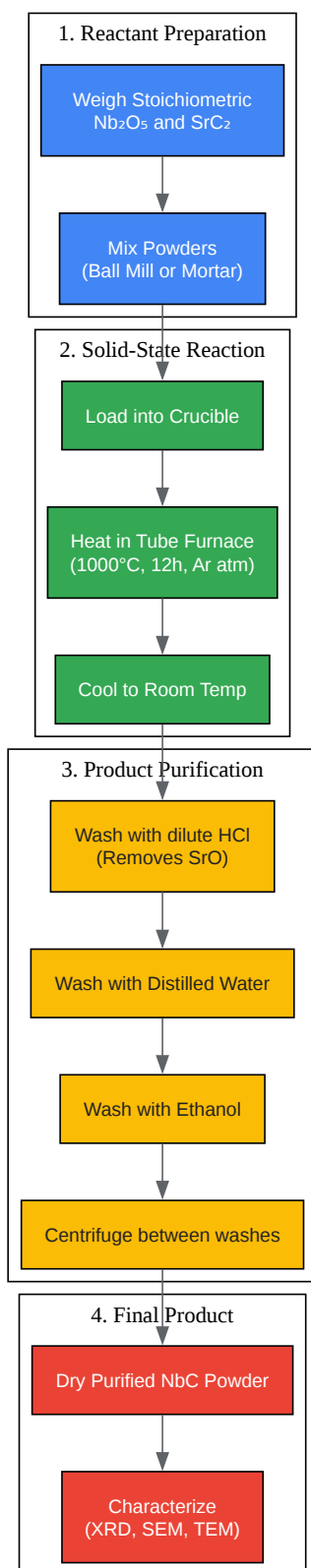
- Alumina or graphite crucible
- Ball mill or mortar and pestle
- Schlenk line
- Centrifuge
- Drying oven

Procedure:

- Preparation of Reactants:
 - Inside a glove box, weigh stoichiometric amounts of Nb₂O₅ and SrC₂ powder. The balanced chemical equation is: $5\text{SrC}_2 + \text{Nb}_2\text{O}_5 \rightarrow 2\text{NbC} + 5\text{SrO} + 8\text{C}$
 - Thoroughly mix the powders using a ball mill or a mortar and pestle to ensure a homogeneous mixture.
- Reaction:
 - Place the mixed powder into an alumina or graphite crucible.
 - Position the crucible in the center of the tube furnace.
 - Purge the tube furnace with high-purity argon gas for at least 30 minutes to remove any residual oxygen and moisture.
 - Heat the furnace to 1000°C at a controlled rate (e.g., 10°C/min) under a constant flow of argon.
 - Hold the temperature at 1000°C for 12 hours to ensure the reaction goes to completion.^[1]
 - After 12 hours, turn off the furnace and allow it to cool down to room temperature under the argon atmosphere.
- Purification of the Product:

- Transfer the crucible containing the product back into the glove box.
- The product mixture contains NbC, SrO, and excess carbon.
- To remove the strontium oxide byproduct, wash the product mixture with a dilute solution of hydrochloric acid. SrO will react with HCl to form soluble SrCl₂.
- After the acid wash, wash the product repeatedly with distilled water until the pH is neutral.
- Finally, wash the product with ethanol to remove any remaining water.
- Separate the solid product from the washing solutions by centrifugation between each washing step.
- Drying and Characterization:
 - Dry the purified NbC powder in a drying oven at a suitable temperature (e.g., 80-100°C) under vacuum or in an inert atmosphere to prevent oxidation.
 - The final product should be a fine powder of niobium carbide.
 - Characterize the synthesized NbC powder using techniques such as X-ray diffraction (XRD) to confirm the crystal structure and phase purity, scanning electron microscopy (SEM) to observe the morphology and particle size, and transmission electron microscopy (TEM) for more detailed structural analysis.

Experimental Workflow



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Experimental workflow for the synthesis of NbC.

Other Potential Applications

While the primary and most well-documented application of **strontium carbide** in materials science is as a precursor in solid-state metathesis reactions, other potential uses, though less explored, include:

- **Acetylene Gas Source:** Due to its reaction with water to produce acetylene, **strontium carbide** can be used as a laboratory source for this gas. However, for industrial-scale production, calcium carbide is more commonly used.
- **Chemical Intermediate:** **Strontium carbide** can serve as an intermediate in various chemical syntheses.[2]

Safety and Handling

Strontium carbide is a reactive compound and should be handled with care.

- **Moisture Sensitivity:** It reacts exothermically with water and moisture to produce flammable acetylene gas. Therefore, it must be stored and handled in a dry, inert atmosphere (e.g., in a glove box or under argon).
- **Inhalation and Contact:** Avoid inhalation of dust and contact with skin and eyes. In case of contact, wash the affected area thoroughly with water.
- **Fire Hazard:** The acetylene gas produced upon contact with water can form explosive mixtures with air. Use appropriate fire extinguishing media that are suitable for reactive metals (e.g., dry powder, not water).

Always consult the Safety Data Sheet (SDS) for **strontium carbide** before handling.

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References

- 1. Solid state metathesis: synthesis of metal carbides from metal oxides - Journal of Materials Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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